

Tungsten Tetrachloride: A Comprehensive Technical Guide to its Hazards and Toxicity

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Compound of Interest

Compound Name: Tungsten;tetrachloride

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Introduction

Tungsten tetrachloride (WCl_4) is a dark gray to black crystalline solid.^[1] It is a covalent compound used in various fields, including as a catalyst and as a precursor for the synthesis of other tungsten-containing materials.^[2] Due to its high reactivity, particularly with water and moisture, tungsten tetrachloride presents significant hazards and requires careful handling.^[2] This guide provides an in-depth overview of the known hazards and toxicity of tungsten tetrachloride, compiled from available safety data and toxicological information.

Physicochemical Properties

A summary of the key physicochemical properties of tungsten tetrachloride is presented in Table 1. Understanding these properties is crucial for safe handling and storage.

Table 1: Physicochemical Properties of Tungsten Tetrachloride

Property	Value	Reference(s)
Chemical Formula	WCl ₄	[1]
Molecular Weight	325.65 g/mol	[1]
Appearance	Dark gray to black powder or crystals	[1]
Melting Point	Decomposes	[3]
Boiling Point	338.99 °C (estimate)	[3]
Density	4.624 g/cm ³	[3]
Solubility	Reacts with water	[2][4]

Hazards and Toxicity

The primary hazard associated with tungsten tetrachloride is its high reactivity, particularly with water. Upon contact with moisture, it hydrolyzes to form tungsten oxides and hydrochloric acid (HCl), a toxic and corrosive gas.[2][4] This reaction is vigorous and can lead to the release of toxic fumes.[2][5]

Summary of Hazards

Tungsten tetrachloride is classified as a hazardous substance.[6] The key hazards are summarized in Table 2.

Table 2: Hazard Classification of Tungsten Tetrachloride

Hazard	Classification	GHS Hazard Statement(s)	Reference(s)
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	[7]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	[8]
Acute Toxicity (Oral)	Harmful if swallowed	H302: Harmful if swallowed	[9]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	May cause respiratory irritation	H335: May cause respiratory irritation	[10]

Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for tungsten tetrachloride, are not readily available in the public domain. The available information is largely qualitative, focusing on the corrosive and irritant nature of the compound and its hydrolysis products. For comparison, the oral LD50 for the related compound, tungsten hexachloride (WCl_6), has been reported as 1.08 g/kg in mice and 1.8 g/kg in rats.[4]

The toxicity of tungsten tetrachloride is primarily attributed to its rapid hydrolysis to hydrochloric acid. Ingestion, inhalation, or skin contact will lead to severe chemical burns.[6]

- Ingestion: Causes severe chemical burns to the oral cavity and gastrointestinal tract.[6] Symptoms of tungsten poisoning, in general, can include diarrhea, respiratory distress, and circulatory collapse.[6]
- Inhalation: Causes chemical burns to the respiratory tract and may lead to respiratory irritation, coughing, choking, and mucous membrane damage.[4][6] Inhalation of high concentrations of hydrogen chloride fumes can be fatal.[6]

- Skin Contact: Causes severe chemical burns, which may be deep and slow to heal.[6]
- Eye Contact: Causes severe eye damage, including burns and potential blindness.[4][6]

Chronic Health Effects

Long-term exposure to tungsten tetrachloride or its acidic hydrolysis products may lead to chronic health issues. Repeated or prolonged exposure to acids can result in dental erosion and irritation of the airways, potentially leading to respiratory diseases.[6] Limited evidence suggests that long-term occupational exposure may have cumulative health effects.[6] The carcinogenicity of tungsten tetrachloride has not been established.[11]

Mechanism of Toxicity

The primary mechanism of toxicity for tungsten tetrachloride is its rapid and exothermic reaction with water, leading to the formation of hydrochloric acid and tungsten oxides.[2][4] The generated hydrochloric acid is a strong corrosive agent that causes immediate and severe damage to biological tissues upon contact.

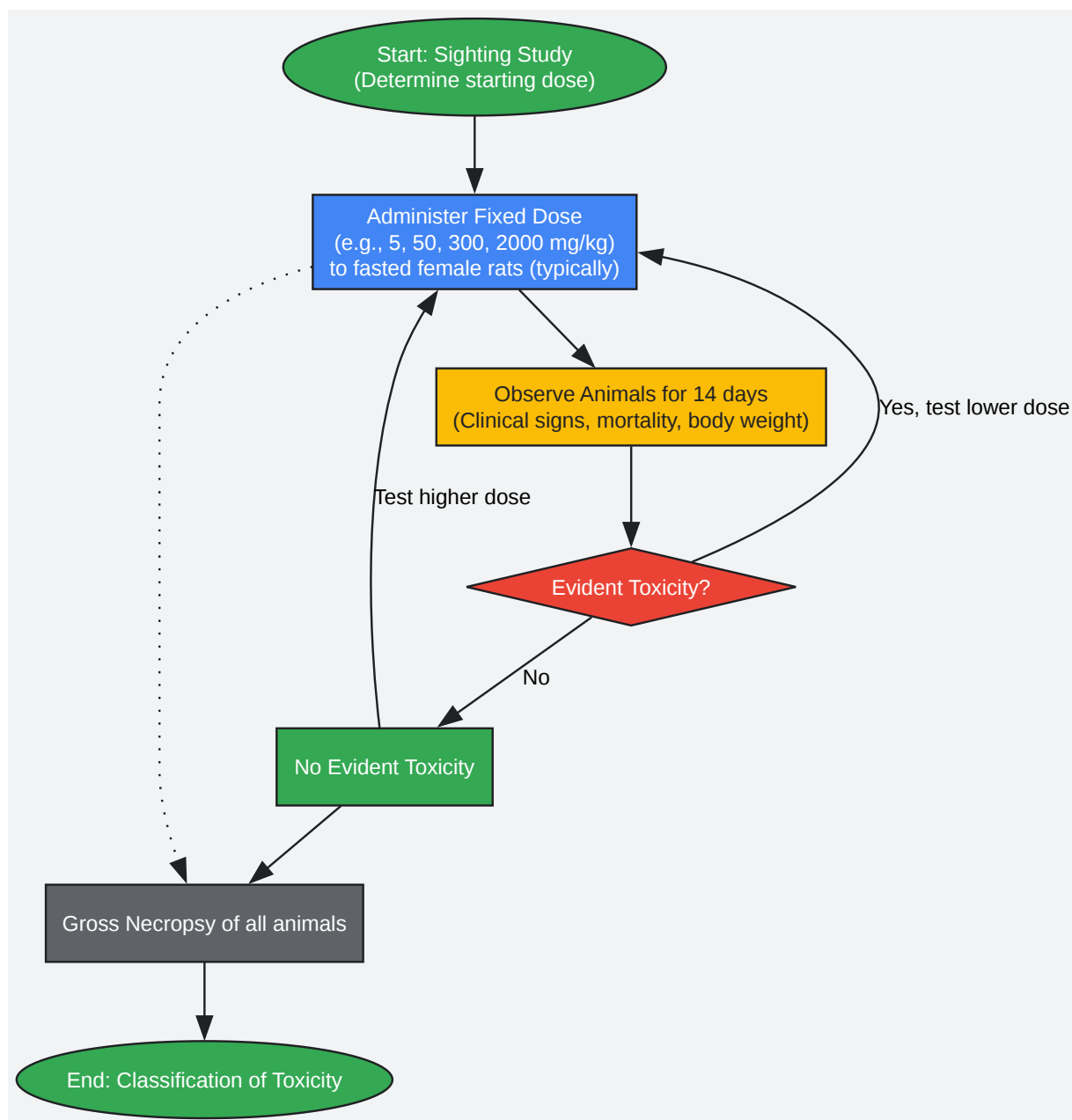
Figure 1: Hazard pathway of Tungsten Tetrachloride.

Experimental Protocols for Toxicity Assessment

While specific experimental protocols for tungsten tetrachloride toxicity are not available in the cited literature, standard methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), would be employed to assess its toxicity.

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to assess the acute oral toxicity of a substance. The general workflow is as follows:



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Figure 2: Workflow for Acute Oral Toxicity Testing.

Methodology:

- Sighting Study: An initial study with a small number of animals is conducted to determine the appropriate starting dose for the main study.[12]

- **Dosing:** A group of animals, typically fasted female rats, are administered a single oral dose of the test substance.^[12] The doses are selected from a series of fixed levels (5, 50, 300, and 2000 mg/kg).^[12]
- **Observation:** The animals are observed for a period of 14 days for signs of toxicity, including changes in behavior, body weight, and mortality.^[12]
- **Dose Adjustment:** Depending on the outcome at a particular dose level, the next group of animals is dosed at a higher or lower fixed dose.^[12]
- **Necropsy:** At the end of the observation period, all surviving animals are euthanized and a gross necropsy is performed to identify any treatment-related abnormalities.^[12]

Skin Corrosion/Irritation (OECD Guideline 404)

This test determines the potential of a substance to cause skin corrosion or irritation. A small amount of the test substance is applied to the shaved skin of an animal (typically a rabbit) for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.

Eye Corrosion/Irritation (OECD Guideline 405)

This test evaluates the potential of a substance to cause serious eye damage or irritation. A small amount of the test substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The eye is then examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at various time points.

Handling and Safety Precautions

Given its hazardous nature, strict safety protocols must be followed when handling tungsten tetrachloride.

- **Engineering Controls:** Work should be conducted in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust and fumes.^[11]
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Chemical safety goggles and a face shield are mandatory.^{[7][11]}

- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin contact.[7][13]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator should be used.[11][13]
- Handling: Avoid all personal contact, including inhalation.[6] Avoid generating dust.[11] Handle and store under an inert gas, such as argon, to prevent reaction with air and moisture.[11]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[10][11] Keep away from water and moisture.[11] Do not use aluminum or galvanized containers.[6]

First Aid Measures

In case of exposure to tungsten tetrachloride, immediate medical attention is required.

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Seek immediate medical attention.[7][14]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[7][14]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[7][14]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[7][14]

Conclusion

Tungsten tetrachloride is a highly reactive and corrosive compound that poses significant health risks. Its toxicity is primarily driven by its rapid hydrolysis in the presence of moisture to form hydrochloric acid. While specific quantitative toxicological data for tungsten tetrachloride is limited, the severe corrosive effects on the skin, eyes, and respiratory and gastrointestinal tracts are well-established. Researchers, scientists, and drug development professionals must handle this compound with extreme caution, adhering to strict safety protocols to minimize the

risk of exposure and injury. Further research is needed to fully characterize the toxicological profile of tungsten tetrachloride, including its potential for chronic toxicity and carcinogenicity.

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